

# Application Note: Spectrophotometric Quantification of Pigment Red 146 in Solutions

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## Compound of Interest

Compound Name: *Pigment Red 146*

Cat. No.: *B035983*

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## Abstract

This application note provides a detailed protocol for the quantitative determination of **Pigment Red 146** in solutions using UV-Vis spectrophotometry. This method is applicable for quality control, formulation analysis, and research applications in industries where **Pigment Red 146** is utilized, such as in inks, coatings, and plastics. The protocol described herein is straightforward, rapid, and requires instrumentation commonly available in analytical laboratories.

## Introduction

**Pigment Red 146** (C.I. 12485) is a monoazo pigment characterized by its bright, bluish-red shade and good fastness properties.<sup>[1][2][3]</sup> Its chemical name is N-(4-chloro-2,5-dimethoxyphenyl)-3-hydroxy-4-[[2-methoxy-5-[(phenylamino)carbonyl]phenyl]azo]naphthalene-2-carboxamide.<sup>[4]</sup> Accurate quantification of this pigment in various media is crucial for ensuring product quality and consistency. UV-Vis spectrophotometry offers a simple and reliable method for this purpose, based on the principle that the absorbance of a solution is directly proportional to the concentration of the analyte, as described by the Beer-Lambert Law.

## Principle of the Method

The concentration of **Pigment Red 146** in a solution is determined by measuring its absorbance at the wavelength of maximum absorbance ( $\lambda_{max}$ ) and relating it to a standard curve prepared from solutions of known concentrations.

## Materials and Equipment

- Spectrophotometer: A UV-Vis spectrophotometer capable of scanning in the visible range (typically 400-700 nm).
- Cuvettes: 1 cm path length quartz or glass cuvettes.
- Analytical Balance: Capable of weighing to at least 0.1 mg.
- Volumetric Flasks: Grade A, various sizes (e.g., 10 mL, 25 mL, 50 mL, 100 mL).
- Pipettes: Grade A, various sizes.
- Solvent: N,N-Dimethylformamide (DMF), analytical grade. **Pigment Red 146** is insoluble in water but soluble in organic solvents like ethanol and xylene.<sup>[3]</sup> DMF is a suitable solvent for creating stock solutions due to its high polarity and ability to dissolve a wide range of organic compounds.
- **Pigment Red 146**: Reference standard of known purity.

## Experimental Protocols

### Determination of Maximum Absorbance Wavelength ( $\lambda_{max}$ )

- Prepare a dilute solution of **Pigment Red 146** in DMF. A concentration of approximately 10  $\mu$ g/mL is a good starting point.
- Fill a cuvette with the blank solvent (DMF).
- Place the blank cuvette in the spectrophotometer and zero the instrument.
- Replace the blank cuvette with the cuvette containing the **Pigment Red 146** solution.
- Scan the absorbance of the solution over a wavelength range of 400 nm to 700 nm.
- Identify the wavelength at which the maximum absorbance occurs. This is the  $\lambda_{max}$ . For **Pigment Red 146** in DMF, the expected  $\lambda_{max}$  is in the range of 520-540 nm.

## Preparation of Standard Solutions

- Prepare a stock solution of **Pigment Red 146** (e.g., 100 µg/mL).
  - Accurately weigh approximately 10 mg of the **Pigment Red 146** reference standard.
  - Quantitatively transfer the pigment to a 100 mL volumetric flask.
  - Dissolve the pigment in a small amount of DMF and then dilute to the mark with DMF. Mix thoroughly.
- Prepare a series of working standard solutions by diluting the stock solution. For example, to prepare standards of 2, 4, 6, 8, and 10 µg/mL:
  - Pipette 2, 4, 6, 8, and 10 mL of the 100 µg/mL stock solution into separate 100 mL volumetric flasks.
  - Dilute each to the mark with DMF and mix thoroughly.

## Preparation of Sample Solutions

The preparation of sample solutions will depend on the matrix in which the pigment is contained. For a liquid sample, a simple dilution with DMF may be sufficient. For a solid sample (e.g., a plastic or dried ink film), an extraction step will be necessary.

### Example: Extraction from a Solid Matrix

- Accurately weigh a known amount of the sample containing **Pigment Red 146**.
- Transfer the sample to a suitable container.
- Add a measured volume of DMF to extract the pigment. Sonication may be used to aid dissolution.
- Filter the resulting solution to remove any insoluble matrix components.
- Dilute the filtrate with DMF as necessary to bring the absorbance within the linear range of the standard curve.

## Measurement and Quantification

- Set the spectrophotometer to the predetermined  $\lambda_{\text{max}}$ .
- Zero the instrument using a DMF blank.
- Measure the absorbance of each of the standard solutions and the sample solution(s).
- Construct a standard curve by plotting the absorbance of the standards against their known concentrations.
- Determine the concentration of **Pigment Red 146** in the sample solution by interpolating its absorbance on the standard curve.
- Calculate the concentration of **Pigment Red 146** in the original sample by accounting for any dilutions made during sample preparation.

## Data Presentation

The following tables present example data for the spectrophotometric quantification of **Pigment Red 146**.

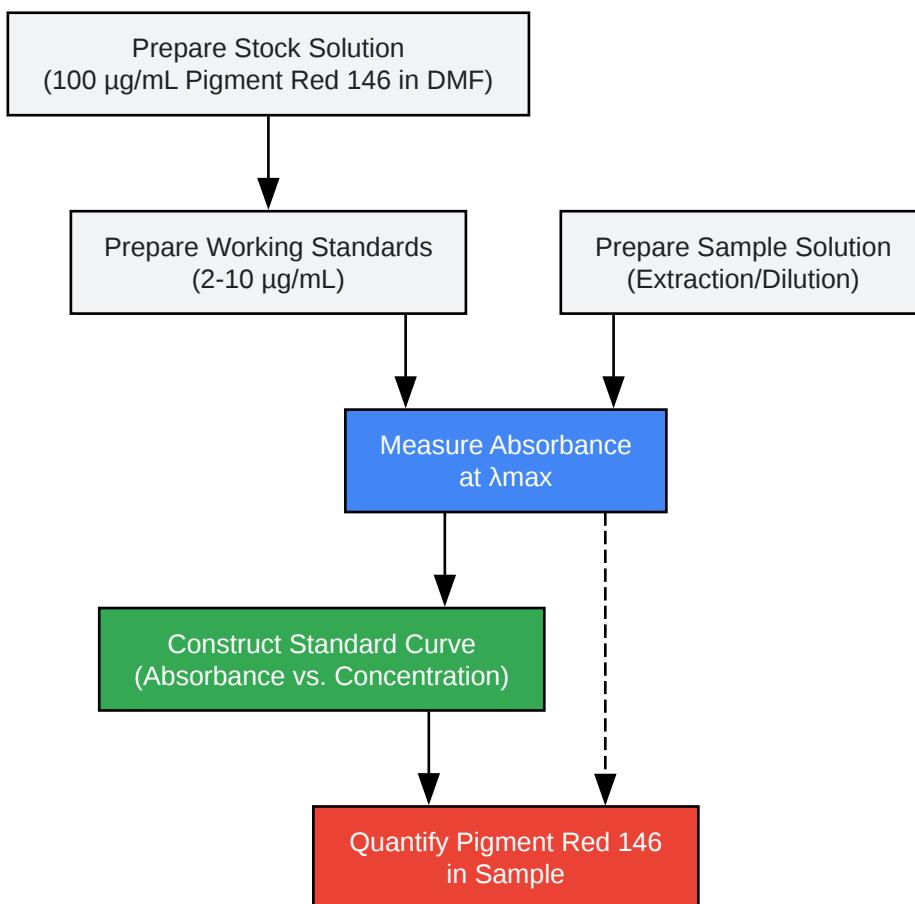
Table 1: Standard Curve Data for **Pigment Red 146** in DMF at  $\lambda_{\text{max}} = 530$  nm

Concentration ( $\mu\text{g/mL}$ )	Absorbance (AU)
2.0	0.152
4.0	0.305
6.0	0.458
8.0	0.610
10.0	0.763

Table 2: Sample Analysis Results

Sample ID	Absorbance (AU)	Concentration from Standard Curve ( $\mu\text{g/mL}$ )	Dilution Factor	Original Concentration
Sample A	0.421	5.54	10	55.4 $\mu\text{g/mL}$
Sample B	0.589	7.75	10	77.5 $\mu\text{g/mL}$

## Visualizations



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Caption: Experimental workflow for the quantification of **Pigment Red 146**.



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Caption: Relationship between concentration and absorbance as per the Beer-Lambert Law.

## Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, when handling chemicals.[\[5\]](#)[\[6\]](#)
- Handle **Pigment Red 146** powder in a well-ventilated area or a fume hood to avoid inhalation of dust.[\[5\]](#)[\[6\]](#)
- N,N-Dimethylformamide (DMF) is a hazardous solvent. Consult the Safety Data Sheet (SDS) for DMF before use and handle it in a fume hood.
- Dispose of all chemical waste in accordance with local regulations.

## Conclusion

The spectrophotometric method detailed in this application note is a reliable and efficient means for the quantification of **Pigment Red 146** in solutions. The protocol is adaptable to various sample matrices and provides accurate and reproducible results, making it a valuable tool for quality control and research in diverse industrial applications.

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## References

- 1. [mschemicals.in](#) [mschemicals.in]
- 2. [imagicchemicals.com](#) [imagicchemicals.com]
- 3. [Pigment Red 146](#) [dyestuffintermediates.com]
- 4. [echemi.com](#) [echemi.com]

- 5. [chemicalbook.com](http://chemicalbook.com) [chemicalbook.com]
- 6. [cncolorchem.com](http://cncolorchem.com) [cncolorchem.com]
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